

Myristyl Laurate molecular weight and formula

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Compound of Interest

Compound Name: Myristyl Laurate

Cat. No.: B1583635

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A Technical Overview of Myristyl Laurate

Myristyl laurate, a notable ester of myristyl alcohol and lauric acid, serves various functions in scientific and industrial applications. This document provides a detailed examination of its chemical and physical properties, synthesis, and primary applications, tailored for professionals in research and drug development.

Myristyl laurate, also known as tetradecyl dodecanoate, is recognized for its properties as a surfactant, dispersing agent, emulsion stabilizer, and lubricant.^[1] Its utility extends to the cosmetics industry, where it is used in skin and hair care formulations.^[2]

Chemical and Physical Properties

The fundamental characteristics of **myristyl laurate** are summarized in the table below, providing a clear reference for its quantitative data.

Property	Value
Molecular Formula	C ₂₆ H ₅₂ O ₂ [1] [3] [4]
Molecular Weight	396.69 g/mol
IUPAC Name	tetradecyl dodecanoate
CAS Number	22412-97-1
Appearance	Solid
Boiling Point	438.7°C at 760 mmHg
Density	0.86 g/cm ³
Flash Point	225.6°C
Water Solubility	0.35 ng/L at 25°C
Purity	>99%

Synthesis Protocol: Esterification

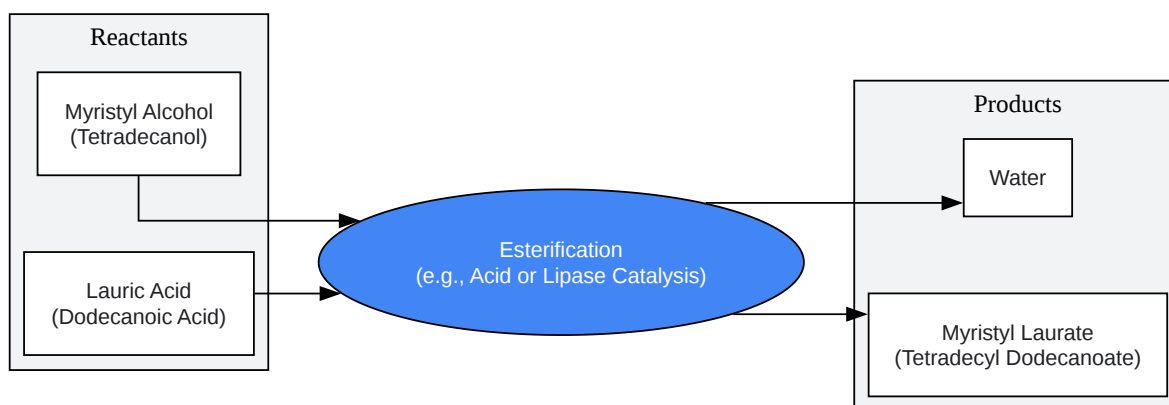
The primary method for synthesizing **myristyl laurate** is through the esterification of myristyl alcohol with lauric acid. This reaction can be catalyzed in several ways, including acid-catalyzed esterification or through enzymatic catalysis using lipases, which allows for milder reaction conditions and can yield high-purity products.

General Experimental Workflow:

- **Reactant Preparation:** Equimolar amounts of myristyl alcohol and lauric acid are measured and added to a suitable reaction vessel.
- **Catalyst Addition:** An appropriate catalyst, such as an acid catalyst or a lipase, is introduced to the mixture.
- **Reaction Conditions:** The mixture is heated and stirred. The specific temperature and reaction time will depend on the catalyst used. The reaction is typically carried out under conditions that facilitate the removal of water, a byproduct of the esterification, to drive the equilibrium towards the product.

- Purification: Upon completion, the crude product is purified. This may involve steps such as washing to remove the catalyst and unreacted acid, followed by distillation or recrystallization to isolate the pure **myristyl laurate**.

The following diagram illustrates the synthesis of **myristyl laurate** from its precursors.



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Caption: Synthesis of **Myristyl Laurate** via Esterification.

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